

Molecular weight and formula of 1-Propoxy-2-propanol

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Compound of Interest

Compound Name: 1-Propoxy-2-propanol

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An In-depth Technical Guide to 1-Propoxy-2-propanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Propoxy-2-propanol, a member of the propylene glycol ether family, is a colorless liquid with a mild, characteristic odor.^[1] It is widely recognized for its excellent solvency characteristics, enabling it to dissolve a broad range of substances.^[2] This property, combined with its miscibility with water and many organic solvents, makes it a versatile component in numerous industrial and commercial applications.^[1] This guide provides a comprehensive overview of **1-Propoxy-2-propanol**, focusing on its chemical and physical properties, synthesis, metabolic pathways, and safety information, tailored for a scientific audience.

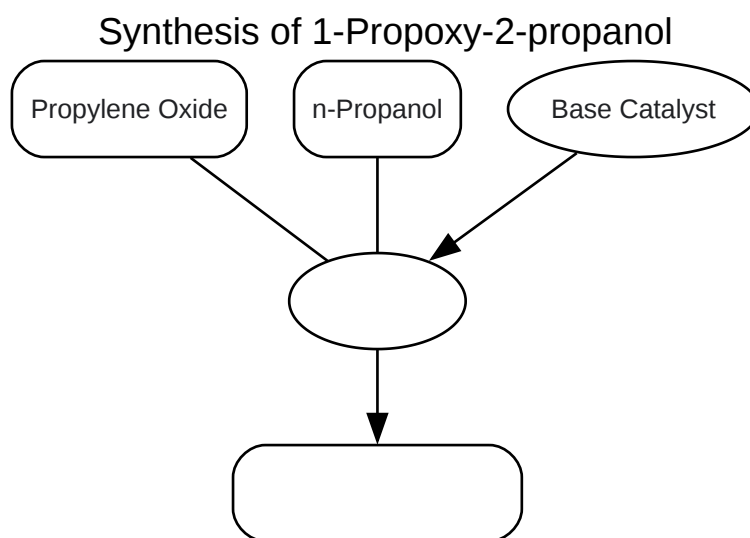
Physicochemical Properties

A summary of the key physicochemical properties of **1-Propoxy-2-propanol** is presented in the table below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C6H14O2	[3]
Molecular Weight	118.17 g/mol	[4]
CAS Number	1569-01-3	[5]
Appearance	Colorless liquid	[1]
Boiling Point	149.4 °C	[1]
Melting Point	-70 °C	[1]
Density	0.88 g/cm ³ at 25 °C	[1]
Flash Point	48 °C (closed cup)	[4]
Vapor Pressure	1.7 mmHg	[4]
Water Solubility	Miscible	[4]
log Pow (Octanol-Water Partition Coefficient)	0.621	[1]
Refractive Index	1.4130 at 20 °C	[3]

Synthesis of 1-Propoxy-2-propanol

The industrial synthesis of **1-Propoxy-2-propanol** typically involves the reaction of propylene oxide with n-propanol. This reaction is catalyzed by a base, leading to the ring-opening of the propylene oxide and the formation of the ether linkage.



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A simplified diagram illustrating the synthesis of **1-Propoxy-2-propanol**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **1-Propoxy-2-propanol** are often proprietary, the following outlines a general laboratory-scale procedure for its synthesis and a common analytical method for purity assessment.

Synthesis from Propylene Oxide and n-Propanol

Objective: To synthesize **1-Propoxy-2-propanol** via the base-catalyzed reaction of propylene oxide and n-propanol.

Materials:

- Propylene oxide
- n-Propanol
- Sodium hydroxide (catalyst)
- Anhydrous magnesium sulfate (drying agent)
- Reaction flask with a reflux condenser and dropping funnel

- Heating mantle
- Distillation apparatus

Procedure:

- A solution of sodium hydroxide in n-propanol is prepared in the reaction flask.
- The solution is heated to a specified temperature (e.g., 80-100°C).
- Propylene oxide is added dropwise to the heated solution from the dropping funnel. The reaction is exothermic and the addition rate should be controlled to maintain the reaction temperature.
- After the addition is complete, the reaction mixture is refluxed for several hours to ensure complete reaction.
- The mixture is then cooled, and the catalyst is neutralized with an acid.
- The resulting salt is removed by filtration.
- The excess n-propanol is removed by distillation.
- The crude product is washed with water and dried over anhydrous magnesium sulfate.
- The final product, **1-Propoxy-2-propanol**, is purified by fractional distillation.

Purity Assessment by Gas Chromatography (GC)

Objective: To determine the purity of a **1-Propoxy-2-propanol** sample.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID)
- Capillary column suitable for polar compounds (e.g., a wax-type column)

Typical GC Conditions:

- Column: DB-WAX (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 200°C
 - Hold at 200°C for 5 minutes
- Injector Temperature: 220°C
- Detector Temperature: 250°C
- Carrier Gas: Helium, at a constant flow rate (e.g., 1 mL/min)
- Injection Volume: 1 μ L (split injection, e.g., 50:1 split ratio)

Procedure:

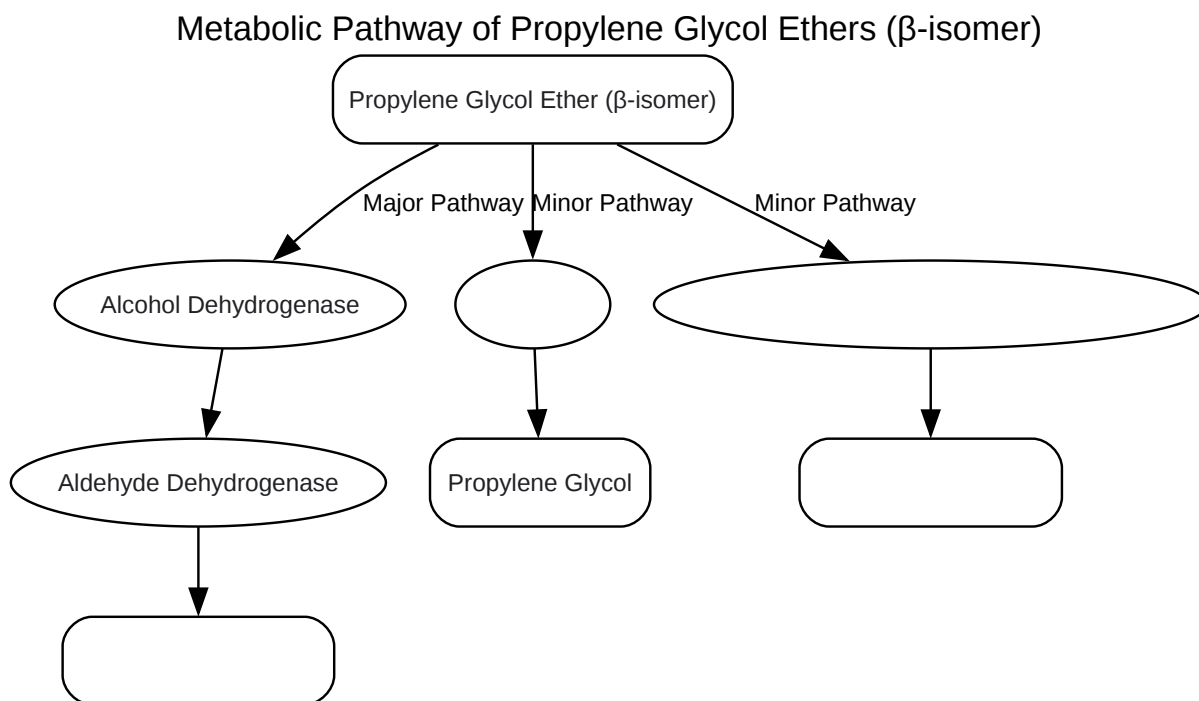
- A dilute solution of the **1-Propoxy-2-propanol** sample is prepared in a suitable solvent (e.g., methanol or dichloromethane).
- The prepared sample is injected into the GC.
- The resulting chromatogram is analyzed to identify the peak corresponding to **1-Propoxy-2-propanol** and any impurity peaks.
- The purity is calculated based on the relative peak areas.

Metabolism and Toxicological Profile

For professionals in drug development, understanding the metabolic fate and toxicity of excipients and solvents is of paramount importance. Propylene glycol ethers, including **1-Propoxy-2-propanol**, are known to be metabolized in the body.

The primary metabolic pathway for the β -isomer of propylene glycol ethers involves oxidation of the primary alcohol group.^[6] This process is mediated by alcohol dehydrogenase and

aldehyde dehydrogenase, leading to the formation of an alkoxy propionic acid metabolite.[6]
Minor metabolic routes may include metabolism to propylene glycol via cytochrome P450 enzymes and subsequent conjugation reactions to form glucuronide and sulfate conjugates.[6]



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A diagram of the major and minor metabolic pathways for β -isomer propylene glycol ethers.

A summary of key toxicological data is provided below.

Toxicity Metric	Species	Value	Reference
Acute Oral LD50	Rat	2.83 - 4.92 g/kg	[1]
Acute Dermal LD50	Rabbit	> 2,000 mg/kg	[1]
Eye Irritation	Rabbit	Moderate to severe irritant	[1]
Skin Irritation	Rabbit	Mild to moderate irritant	[1]

Applications

The unique properties of **1-Propoxy-2-propanol** lend it to a variety of applications, including:

- **Solvent:** It is a powerful solvent for paints, coatings, inks, and resins.[2]
- **Cleaning Agents:** Its ability to dissolve greases and oils makes it an effective component in industrial and household cleaners.[2]
- **Chemical Intermediate:** It serves as a precursor in the synthesis of other chemical compounds.[7]
- **Pharmaceutical Formulations:** Due to its low toxicity, it has potential applications as a solvent or co-solvent in topical and other pharmaceutical formulations.[7]

Conclusion

1-Propoxy-2-propanol is a versatile and industrially significant solvent with a well-characterized physicochemical profile. Its favorable safety and handling properties make it a suitable replacement for more toxic solvents in a variety of applications. For researchers and professionals in drug development, a thorough understanding of its properties, synthesis, and metabolic pathways is crucial for its effective and safe utilization in experimental and formulation work.

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